

Solvent Blue 35 CAS number and molecular structure

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Compound of Interest

Compound Name: *Solvent blue 35*

Cat. No.: *B077152*

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An In-depth Technical Guide to Solvent Blue 35

This technical guide provides a comprehensive overview of **Solvent Blue 35** (CAS No. 17354-14-2), a synthetic anthraquinone dye. It is intended for researchers, scientists, and professionals who require detailed technical information on its chemical and physical properties, synthesis, and applications. Also known by names such as Sudan Blue II and Oil Blue 35, this dye is notable for its vibrant blue color and solubility in nonpolar solvents.

Core Chemical and Physical Properties

Solvent Blue 35 is structurally classified as an anthraquinone dye, characterized by a 1,4-bis(butylamino)anthracene-9,10-dione core.^{[1][2]} This structure imparts its characteristic blue color and its solubility in hydrocarbons, oils, fats, and waxes.^{[3][4]} It is a dark blue powder in its solid form and is insoluble in water.^[3]

Data Summary

The following tables summarize the key identifiers and physicochemical properties of **Solvent Blue 35**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	17354-14-2
IUPAC Name	1,4-bis(butylamino)anthracene-9,10-dione
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₂
Synonyms	Sudan Blue II, Oil Blue 35, C.I. 61554, Transparent Blue 2N
Canonical SMILES	CCCCNC1=C2C(=C(C=C1)NCCCC)C(=O)C3=CC=CC=C3C2=O
InChIKey	OCQDPIXQTSYZJL-UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	350.45 g/mol
Appearance	Dark blue powder
Melting Point	120-125 °C
Solubility	Insoluble in water; Soluble in organic solvents, oils, fats
UV-Vis λ_{max}	652 nm, 604 nm
Heat Resistance	Up to 280-300 °C in some polymers
Light Fastness	Grade 6-7 (on a scale of 1-8)

Molecular Structure

The molecular structure of **Solvent Blue 35** is based on the anthraquinone framework. Two butylamino groups are substituted at the 1 and 4 positions of the anthraquinone core.

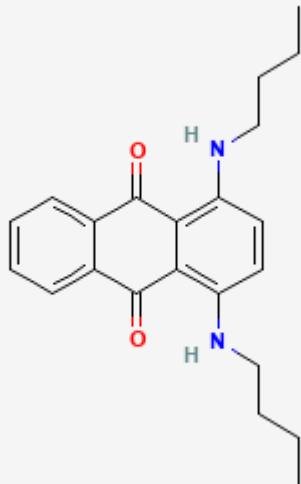


Figure 1: 2D molecular structure of **Solvent Blue 35**. Source: PubChem CID 3766139.

Experimental Protocols

Synthesis of Solvent Blue 35

The primary manufacturing method for **Solvent Blue 35** is the condensation reaction between 1,4-dihydroxyanthraquinone (Quinizarine) and n-butylamine. Several variations of this protocol exist, aiming to improve yield and simplify the process. Below is a generalized experimental protocol based on published methods.

Objective: To synthesize 1,4-bis(butylamino)anthracene-9,10-dione (**Solvent Blue 35**).

Materials:

- 1,4-dihydroxyanthraquinone (Quinizarine)
- n-butylamine
- Aromatic acid (e.g., benzoic acid, as a catalyst)
- Water (as a solvent)
- Reaction kettle with stirring and reflux capabilities

- Filtration apparatus
- Drying oven

Procedure:

- Charging the Reactor: At ambient temperature, charge the reaction kettle sequentially with 1,4-dihydroxyanthraquinone, n-butylamine, the aromatic acid catalyst, and water. A typical mass ratio is 1 part 1,4-dihydroxyanthraquinone to 1.43-1.71 parts n-butylamine and 3.33-5.71 parts water. The catalyst is added at approximately 1.43% of the mass of the 1,4-dihydroxyanthraquinone.
- Reaction: Begin stirring the mixture and heat the reactor to a temperature of 75-85 °C.
- Incubation: Maintain this temperature for 2-4 hours under reflux to allow the condensation reaction to proceed to completion.
- Cooling and Filtration: After the reaction period, cool the mixture to below 40 °C. Filter the resulting precipitate to separate the crude product from the reaction medium.
- Washing: Wash the filtered product with hot water to remove unreacted n-butylamine, catalyst, and other water-soluble impurities.
- Drying: Dry the washed product in an oven to obtain the final **Solvent Blue 35** product as a dark blue powder.

This method avoids the use of reducing agents like hydrosulfite and caustic soda, offering a simpler and more environmentally friendly process with high yield.

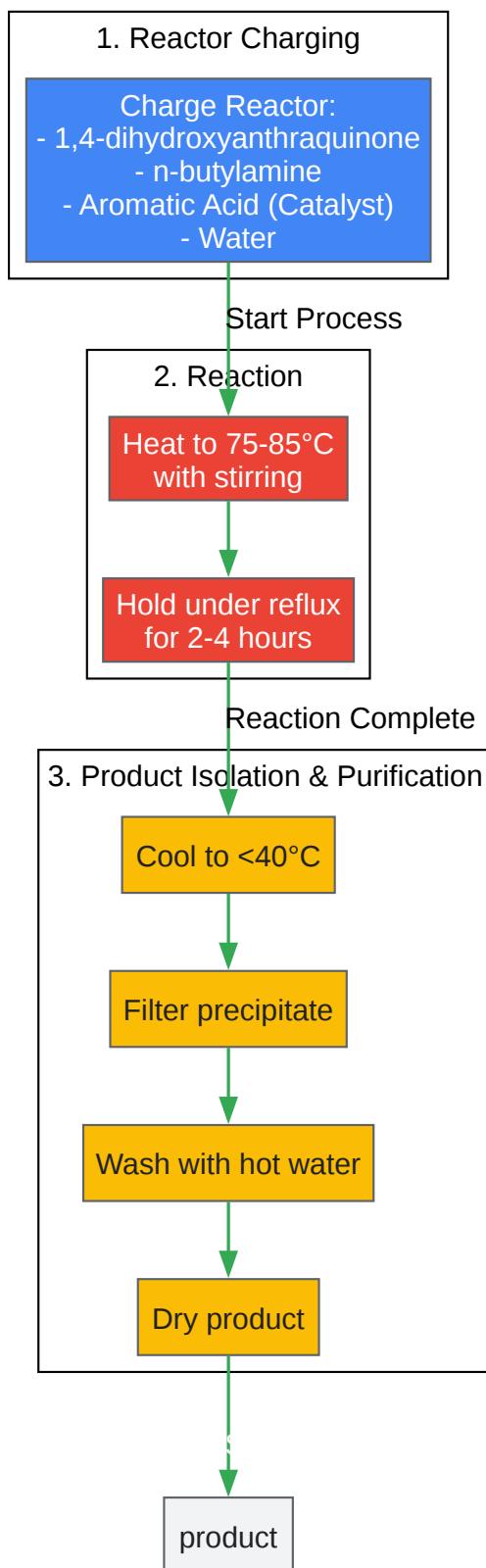
Applications in Research and Science

While **Solvent Blue 35** is predominantly an industrial colorant for plastics, inks, and fuels, its strong lipophilic nature makes it useful in laboratory settings. Its primary scientific application is in microscopy as a lysochrome (fat-soluble dye) for staining neutral lipids, such as triglycerides, in frozen tissue sections.

Logical and Experimental Workflows

Synthesis Workflow Diagram

The following diagram illustrates the key stages in the synthesis of **Solvent Blue 35** as described in the experimental protocol.

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Caption: A workflow diagram illustrating the synthesis of **Solvent Blue 35**.

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